

Essential Safety and Operational Guide for 2-Chloro-6-methylthiophenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-6-methylthiophenol

Cat. No.: B098659

[Get Quote](#)

This guide provides immediate, essential safety and logistical information for handling **2-Chloro-6-methylthiophenol** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure the safe handling, storage, and disposal of this compound.

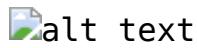
Chemical Profile:

Property	Value
Molecular Formula	C7H7ClS ^{[1][2]}
Molecular Weight	158.65 g/mol ^[1]
Appearance	Colorless to yellow liquid ^{[3][4]}
Boiling Point	135 - 136 °C / 275 - 276.8 °F ^[3]
CAS Number	18858-05-4 ^{[1][2]}

Hazard Identification and GHS Classification:

2-Chloro-6-methylthiophenol is considered a hazardous chemical.^[3] It is harmful if swallowed and causes serious eye irritation.^{[1][3]} It may also cause respiratory irritation.^[3]

GHS Pictograms:



Signal Word: Warning[3]

Hazard Statements:

- H302: Harmful if swallowed[1][3]
- H318: Causes serious eye damage[1]
- H319: Causes serious eye irritation[3]
- H335: May cause respiratory irritation[3]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to minimize exposure and ensure personal safety.

Protection Type	Specification	Rationale
Hand Protection	Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).[5][6] Inspect gloves before use.	To prevent skin contact.[5]
Eye Protection	Chemical safety goggles or a face shield.[5][6]	To protect against splashes and vapors that can cause serious eye irritation.[5]
Skin and Body Protection	Wear a lab coat, long pants, and closed-toe shoes.[5][7]	To prevent skin exposure.[5]
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood.[5][6] If a fume hood is not available or if there is a risk of generating aerosols, use a NIOSH-approved respirator with an appropriate cartridge. [5]	To minimize inhalation of vapors.[6]

Operational Plan: Step-by-Step Handling Procedure

1. Preparation:

- Ensure a certified chemical fume hood is operational.
- Verify that an emergency eyewash station and safety shower are readily accessible.[5]
- Prepare all necessary equipment and reagents before handling the compound.
- Have designated and properly labeled waste containers ready for liquid and solid chemical waste.[6]

2. Handling:

- Always handle **2-Chloro-6-methylthiophenol** within a chemical fume hood.[5]

- Avoid contact with skin, eyes, and clothing.[3]
- Do not breathe vapors or mists.[3]
- Wash hands thoroughly after handling.[3][5]
- Keep containers tightly closed when not in use and store in a dry, cool, and well-ventilated place.[3]

Emergency and Disposal Plan

Spill Response:

- Evacuate and Ventilate: Immediately evacuate the spill area and ensure adequate ventilation.
- Wear PPE: Don the appropriate personal protective equipment before addressing the spill.
- Contain Spill: Use an inert absorbent material like sand or vermiculite to contain the spill.[5]
- Collect Waste: Carefully collect the absorbed material and any contaminated items into a sealed, properly labeled container for hazardous waste disposal.[5]
- Decontaminate Area: Clean the spill area with a suitable solvent, followed by washing with soap and water.

First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, seek immediate medical attention.[3][8]
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[3][8] Remove contaminated clothing.[3] If irritation persists, seek medical attention.[3]
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[3] Seek immediate medical attention.[3]

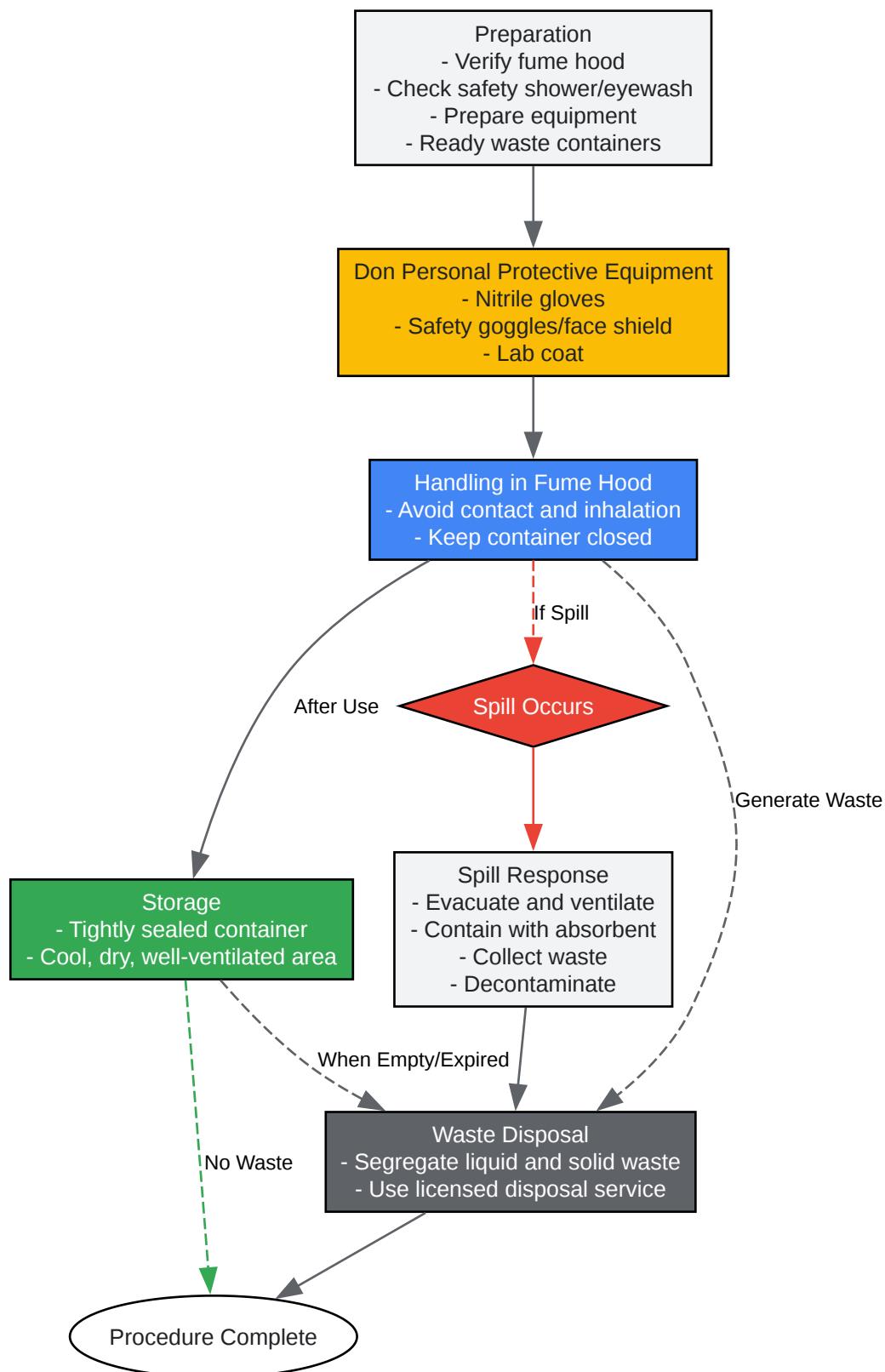
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water and drink plenty of water.[\[3\]](#)
Seek immediate medical attention.[\[3\]](#)

Disposal Plan:

All waste containing **2-Chloro-6-methylthiophenol** must be treated as hazardous waste.

- Liquid Waste: Collect in a designated, sealed, and clearly labeled hazardous waste container.
- Solid Waste: Contaminated materials such as gloves, absorbent pads, and pipette tips should be placed in a sealed, labeled container for hazardous waste.
- Dispose of all waste through a licensed professional waste disposal service in accordance with local, state, and federal regulations.[\[3\]](#)[\[9\]](#)

Workflow for Safe Handling of 2-Chloro-6-methylthiophenol

[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling and disposal of **2-Chloro-6-methylthiophenol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Chloro-6-methylthiophenol | C7H7CIS | CID 4130239 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Chloro-6-methylthiophenol, 96% | Fisher Scientific [fishersci.ca]
- 3. fishersci.com [fishersci.com]
- 4. 2-Chloro-6-methylthiophenol, 96% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 5. fishersci.com [fishersci.com]
- 6. benchchem.com [benchchem.com]
- 7. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 8. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 9. capotchem.com [capotchem.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for 2-Chloro-6-methylthiophenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b098659#personal-protective-equipment-for-handling-2-chloro-6-methylthiophenol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com